

# High-Performance Liquid Chromatography (HPLC) for the Comprehensive Analysis of Purines

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## Compound of Interest

Compound Name: *Kadsuric acid*

Cat. No.: *B197857*

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Application Note and Protocols for Researchers, Scientists, and Drug Development Professionals

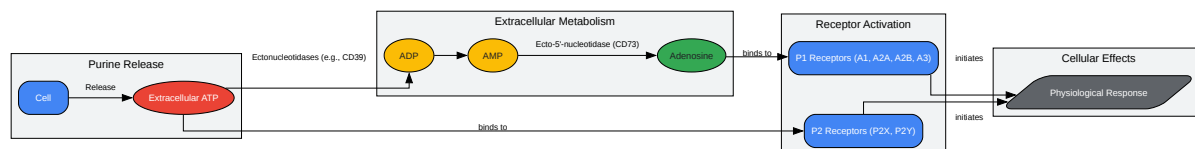
This document provides detailed application notes and standardized protocols for the quantitative analysis of purines using High-Performance Liquid Chromatography (HPLC). The methodologies outlined are applicable for the analysis of various biological samples, offering robust and reproducible results for researchers in academia and the pharmaceutical industry.

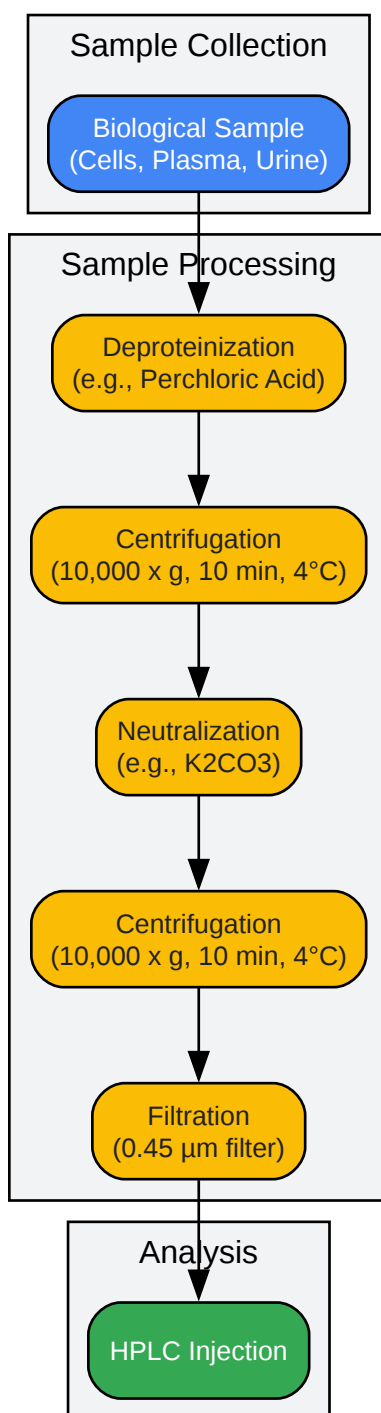
## Introduction

Purines, including nucleotides, nucleosides, and their bases, are fundamental molecules in numerous biological processes. They serve as building blocks for nucleic acids, are central to cellular energy metabolism in the form of ATP and GTP, and act as signaling molecules in purinergic pathways.[1][2] The accurate quantification of purines is therefore critical in various research fields, including drug development, diagnostics, and the study of metabolic disorders. HPLC, with its high resolution and sensitivity, is a powerful technique for the separation and quantification of these compounds.[3][4] This note details established methods for sample preparation and analysis by HPLC with UV detection and by the increasingly utilized Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for enhanced specificity and sensitivity.[3][5]

## Purinergic Signaling Pathway

Purinergic signaling is a form of extracellular communication mediated by purine nucleotides and nucleosides like ATP and adenosine.[1] These molecules are released from cells and activate specific purinergic receptors on the same or neighboring cells, modulating a wide array of physiological functions.[2] The pathway is a key regulator in processes ranging from neurotransmission and muscle contraction to inflammation and immune responses.[2][6] Dysregulation of purinergic signaling has been implicated in a variety of pathological conditions.[7]





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